

17-Hydroxy-3,6,9,12,15-pentaoxaheptadecanoic acid

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Compound Focus: HO-Peg5-CH2cooh

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Chemical Profile and Key Derivatives

The core compound and its common derivatives are summarized in the table below. "Hydroxy-PEG5-acid" is a frequent synonym for 17-Hydroxy-3,6,9,12,15-pentaoxaheptadecanoic acid [1].

Chemical Name	CAS Number	Molecular Formula	Molecular Weight	Key Functional Groups	Primary Applications
17-Hydroxy-3,6,9,12,15-pentaoxaheptadecanoic acid (OH-PEG5-CH2COOH)	52026-48-9 [1]	C ₁₂ H ₂₄ O ₈ [1]	296.31 g/mol [1]	Hydroxyl (-OH), Carboxylic Acid (-COOH) [1]	Bioconjugation, drug-release, nanotechnology, new materials research [1].
17-Azido-3,6,9,12,15-pentaoxaheptadecanoic acid (N ₃ -PEG5-acid)	217180-81-9 [2]	Information not supplied in search results	Information not supplied in search results	Azide (-N ₃), Carboxylic Acid (-COOH) [2]	Click chemistry, synthesis of Antibody-Drug Conjugates (ADCs) and PROTACs [2].

Chemical Name	CAS Number	Molecular Formula	Molecular Weight	Key Functional Groups	Primary Applications
tert-butyl 17-hydroxy-3,6,9,12,15-pentaoxaheptadecanoate (HO-PEG5-CH ₂ COOtBu)	1807530-05-7 [3] [4]	C ₁₆ H ₃₂ O ₈ [3]	352.42 g/mol [3]	Hydroxyl (-OH), t-Butyl Ester (-COOtBu) [3]	Used as a PEG-based PROTAC linker; the protected carboxyl group can be deprotected later [3].

Properties and Experimental Data

For the related diol compound **Hexaethylene glycol** (which shares the same PEG backbone), the following physical properties have been characterized [5]:

- **Density:** 1.1±0.1 g/cm³ [5]
- **Boiling Point:** 378.3±0.0 °C at 760 mmHg [5]
- **Melting Point:** 5-7 °C (lit.) [5]
- **Flash Point:** 193.7±26.5 °C [5]
- **Appearance:** Clear, viscous, light yellow liquid [5]

Experimental Protocol: HPLC Analysis A method is described for analyzing the acrylate derivative using reverse-phase HPLC [6]:

- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity) [6].
- **Mobile Phase:** A mixture of acetonitrile (MeCN), water, and phosphoric acid [6].
- **MS-Compatibility:** For mass spectrometry applications, phosphoric acid should be replaced with formic acid [6].
- **Scalability:** The method is scalable and can be adapted for preparative separation to isolate impurities [6].

Applications in Drug Development

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Functional versatility of a heterobifunctional PEG linker like Azido-PEG5-acid.

- **Bioconjugation & ADC Synthesis:** Heterobifunctional derivatives like **17-Azido-3,6,9,12,15-pentaoxaheptadecanoic acid** are designed for cross-linking [2]. One end (e.g., carboxylic acid) can be attached to a drug molecule, while the other (e.g., azide) can be linked to a targeting molecule like an antibody, forming an **Antibody-Drug Conjugate (ADC)** [2].

Storage and Safety Information

- **Storage:** It is recommended to **store these compounds in a cool, dry place and avoid sunlight**. Specific recommendations include storage at **2-8°C** [2] or even **-5°C** [1] [7]. Containers should be kept tightly sealed [5].
- **Stability:** These substances are generally stable but incompatible with strong oxidizing agents [5].
- **Safety:** Based on data for hexaethylene glycol, these compounds may cause skin, eye, and respiratory tract irritation. The reported oral LD50 for rats is 32,000 mg/kg [5]. Always consult the specific Safety Data Sheet (SDS) before use.

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References

1. OH-PEG5-CH2COOH | CAS:52026-48- | Biopharma PEG [biochempeg.com]
2. -Azido- 17 , 3 , 6 , 9 , 12 - 15 = 95 217180-81- pentaoxaheptadecanoic acid 9 [sigmaaldrich.com]
3. -PEG5-t-butyl acetate | 1807530-05-7 Hydroxy [chemicalbook.com]
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5. CAS No. 2615- -8 | Chemsrsc [chemsrc.com]
6. - 17 - Hydroxy , 3 , 6 , 9 , 12 -pentaoxaheptadecyl... | SIELC Technologies 15 [sielc.com]
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